

Safeguarding Your Research: A Comprehensive Guide to Handling Skatole

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Compound of Interest

Compound Name: Skatole

Cat. No.: B030407

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For laboratory professionals engaged in groundbreaking research and development, the safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Skatole** (3-methylindole), ensuring the protection of personnel and the integrity of experimental work.

Skatole, a compound known for its strong fecal odor at high concentrations, requires careful management in a laboratory setting. Adherence to the following procedural guidance will mitigate risks and ensure a safe research environment.

Essential Safety and Physical Properties

A summary of key quantitative data for **Skatole** is presented below, offering a quick reference for safety assessments and handling procedures.

Property	Value
Chemical Formula	C ₉ H ₉ N
Molecular Weight	131.17 g/mol
Appearance	White to off-white crystalline solid, flakes, or powder[1]
Odor	Unpleasant, fecal odor at high concentrations; floral at low concentrations
Melting Point	93 to 95 °C (199 to 203 °F)[2]
Boiling Point	265 °C (509 °F)[2]
Solubility in Water	Insoluble[2]
Acute Oral Toxicity (LD50)	3450 mg/kg (Rat)[3]
Flash Point	131.67 °C (269.00 °F)[4]

Personal Protective Equipment (PPE) Protocol

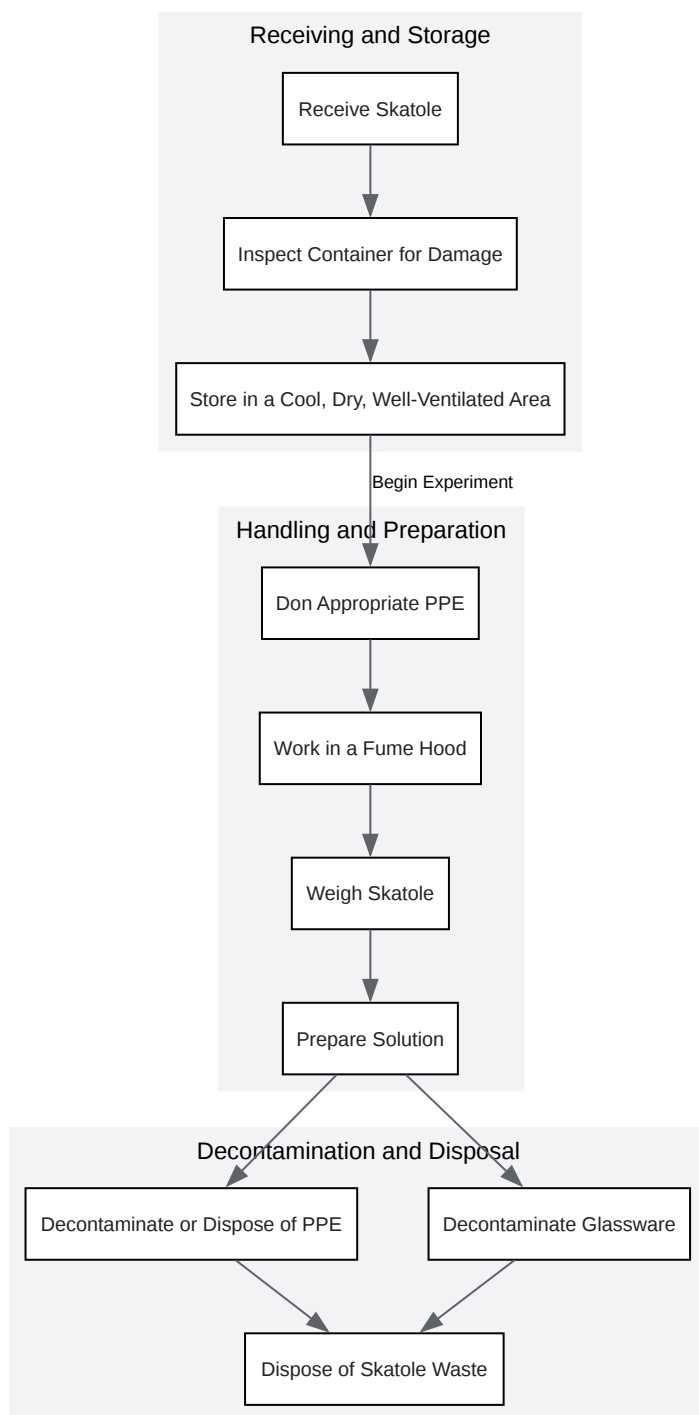
The following personal protective equipment is mandatory when handling **Skatole** to prevent skin, eye, and respiratory exposure.

PPE Item	Specification
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US)[5].
Skin Protection	Chemical-resistant gloves (tested according to EN 374) and a lab coat are required. For larger spills, a full suit may be necessary[1][6].
Respiratory Protection	A NIOSH-approved dust respirator should be used if ventilation is inadequate or if dust is generated. For large spills, a self-contained breathing apparatus (SCBA) is recommended[1].

Step-by-Step Handling and Experimental Workflow

Proper handling of **Skatole** is critical to ensure safety and prevent contamination. The following workflow outlines the key steps from receipt to disposal.

Skatole Handling and Disposal Workflow

[Click to download full resolution via product page](#)**Skatole** Handling and Disposal Workflow

1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage.
- Store **Skatole** in a tightly closed container in a cool, dry, and well-ventilated place, away from heat, ignition sources, and strong oxidizing agents[3][7]. The recommended storage temperature is between 15–25 °C[6][8].

2. Preparation and Handling:

- Always handle **Skatole** within a certified chemical fume hood to minimize inhalation exposure[1].
- Ensure all necessary PPE is worn correctly before handling the compound.
- Avoid the formation of dust and aerosols during weighing and solution preparation[6].

3. In Case of a Spill:

- For small spills, use appropriate tools to place the spilled solid into a suitable waste disposal container[7].
- For large spills, evacuate the area. Wear a full suit, dust respirator, boots, and gloves. A self-contained breathing apparatus should be used to avoid inhalation[1].
- Finish cleaning the spill area by spreading water on the contaminated surface and disposing of it according to local and regional authority requirements[3].

Disposal Plan

All **Skatole** waste, including contaminated materials and unused product, must be disposed of as hazardous waste.

- **Solid Waste:** Collect solid **Skatole** waste and any contaminated materials (e.g., weigh boats, paper towels) in a clearly labeled, sealed container for hazardous waste.
- **Liquid Waste:** Solutions containing **Skatole** should be collected in a labeled, sealed container for hazardous liquid waste. Do not discharge to sewer systems[5].

- Contaminated PPE: Used gloves and other disposable PPE should be placed in the hazardous waste container. Contaminated lab coats should be professionally laundered or disposed of as hazardous waste.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste^[9].

By adhering to these safety protocols and handling procedures, researchers can confidently work with **Skatole** while maintaining a secure and productive laboratory environment.

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